

Application Notes and Protocols for In Vitro Translation Assays Involving MRPS31

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Compound of Interest

Compound Name: MS31

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Introduction

Mitochondrial ribosomal protein S31 (MRPS31) is a critical component of the small 28S subunit of the mitochondrial ribosome (mitoribosome).^{[1][2][3]} Encoded by a nuclear gene, MRPS31 is synthesized in the cytoplasm and imported into the mitochondria, where it plays an essential role in the translation of the 13 proteins encoded by mitochondrial DNA (mtDNA).^{[3][4]} These proteins are vital subunits of the oxidative phosphorylation (OXPHOS) system, which is responsible for the majority of cellular ATP production. Dysregulation of mitochondrial protein synthesis due to defects in mitoribosomal proteins like MRPS31 has been implicated in various human diseases, including cancer, making it a potential target for drug development.^{[3][5]}

These application notes provide detailed protocols for in vitro and cell-based assays to investigate the function of MRPS31 in mitochondrial translation. The protocols cover methods to assess the impact of MRPS31 depletion on overall mitochondrial protein synthesis, mitoribosome assembly, and the expression of specific mitochondrial-encoded proteins.

Data Presentation

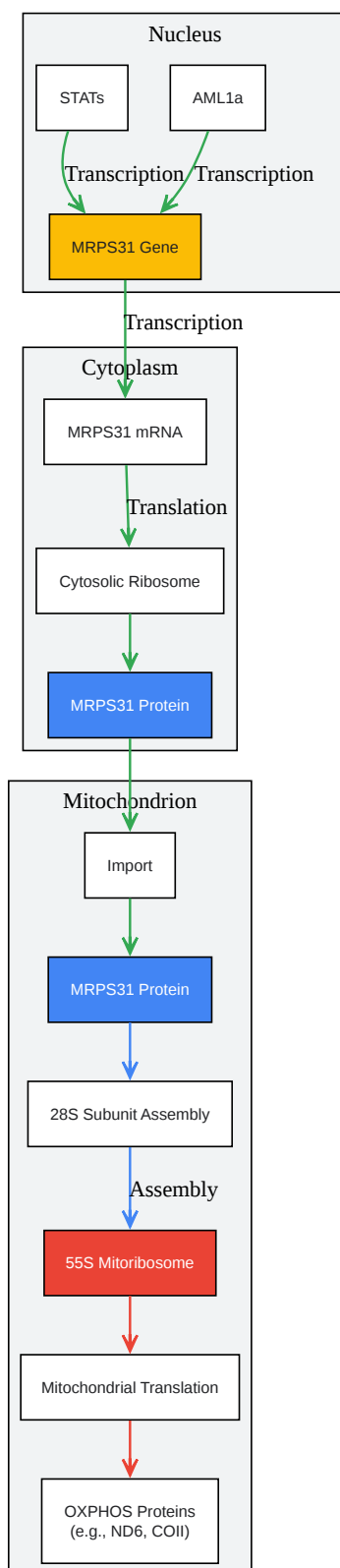
Table 1: Quantitative Analysis of MRPS31 Knockdown on Mitochondrial Protein Expression

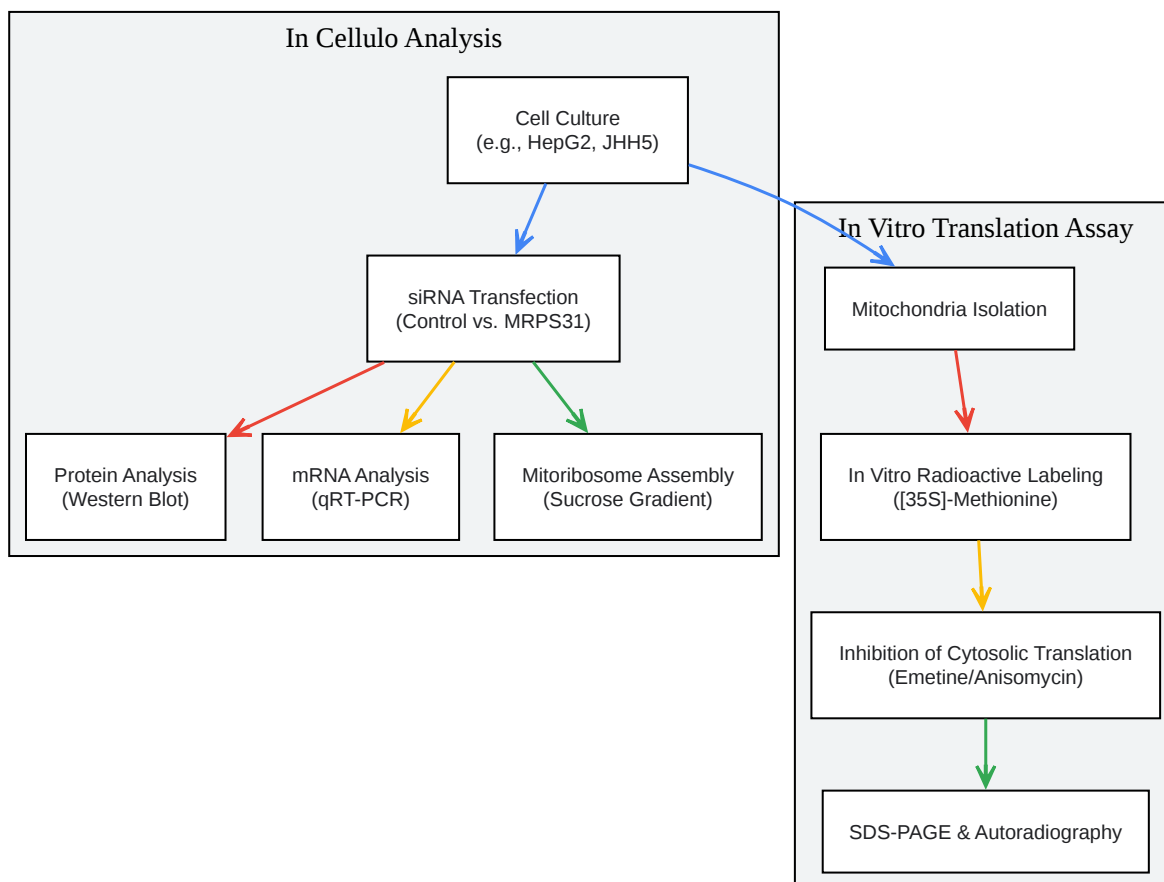
Cell Line	Target Protein	Change in Protein Level (relative to control)	Change in mRNA Level (relative to control)	Method of Analysis	Reference
HepG2	ND6 (mt-DNA encoded)	Decreased	No significant change	Western Blot, qRT-PCR	[3]
HepG2	COII (mt-DNA encoded)	Decreased	No significant change	Western Blot, qRT-PCR	[3]
HepG2	SDHA (n-DNA encoded)	No significant change	Not Assessed	Western Blot	[3]
JHH5	ND6 (mt-DNA encoded)	Decreased	No significant change	Western Blot, qRT-PCR	[3]
JHH5	COII (mt-DNA encoded)	Decreased	No significant change	Western Blot, qRT-PCR	[3]
JHH5	SDHA (n-DNA encoded)	No significant change	Not Assessed	Western Blot	[3]
HepG2	MRPS39	Decreased	No significant change	Western Blot, qRT-PCR	[3]
JHH5	MRPS39	Decreased	No significant change	Western Blot, qRT-PCR	[3]

Table 2: Effect of MRPS31 Knockdown on Mitoribosome Assembly

Cell Line	Mitoribosome Component	Observation	Method of Analysis	Reference
HepG2	55S monosome	Decreased formation	Sucrose Gradient Sedimentation	[3]
JHH5	55S monosome	Decreased formation	Sucrose Gradient Sedimentation	[3]

Signaling Pathways and Experimental Workflows





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References

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